

12-Hydroxyibogamine: A Technical Guide to its Role in Addiction Interruption

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Compound of Interest

Compound Name: 12-Hydroxyibogamine

CAS No.: 481-88-9

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Abstract

12-Hydroxyibogamine, also known as noribogaine, is the primary active metabolite of the psychoactive indole alkaloid ibogaine.[1][2][3] Emerging as a molecule of significant interest in the field of addiction science, noribogaine exhibits a unique pharmacological profile that distinguishes it from its parent compound, potentially offering a more favorable therapeutic window for the treatment of substance use disorders. This technical guide provides an in-depth exploration of **12-hydroxyibogamine**, designed for researchers, scientists, and drug development professionals. We will delve into its synthesis and pharmacology, elucidate its complex mechanism of action in addiction interruption, present detailed experimental protocols for its study, and discuss its therapeutic potential and safety profile.

Introduction: The Evolution from Ibogaine to a Refined Therapeutic Candidate

Ibogaine, derived from the West African shrub *Tabernanthe iboga*, has a long history of traditional use in spiritual ceremonies and has gained modern notoriety for its purported anti-addictive properties.[3] However, its clinical development has been hampered by significant

safety concerns, including cardiotoxicity and neurotoxicity, as well as its potent psychoactive effects.[3][4] This has led to a scientific pivot towards its principal metabolite, **12-hydroxyibogamine** (noribogaine), which is formed rapidly in the body following ibogaine administration through O-demethylation by the cytochrome P450 2D6 (CYP2D6) enzyme.[2][5] Noribogaine retains many of the anti-addictive qualities of its parent compound but with a potentially improved safety and tolerability profile, making it a compelling candidate for further investigation and development as a therapeutic agent for addiction.[6]

Synthesis and Physicochemical Properties

Metabolic and Semi-Synthetic Origins

12-Hydroxyibogamine is primarily generated in vivo as the major metabolite of ibogaine.[2] For research and development purposes, it can be synthesized through several routes:

- **Demethylation of Ibogaine:** A common laboratory-scale synthesis involves the O-demethylation of ibogaine. This can be achieved using demethylating agents such as boron tribromide in a suitable solvent like methylene chloride.[7][8] Careful purification is crucial to remove any residual ibogaine, which is a Schedule I controlled substance in many jurisdictions.[8]
- **Semi-synthesis from Voacangine:** A more sustainable and scalable approach utilizes voacangine, an alkaloid found in the bark of the Voacanga africana tree.[9] This method avoids the harvesting of the Tabernanthe iboga plant. The process typically involves the conversion of voacangine to **12-hydroxyibogamine**-18-carboxylic acid, followed by decarboxylation to yield noribogaine.[10][11]

Physicochemical Characteristics

12-Hydroxyibogamine is a tryptamine derivative with a complex polycyclic structure. Its chemical formula is $C_{19}H_{24}N_2O$. The presence of a hydroxyl group in place of ibogaine's methoxy group significantly alters its pharmacological properties.[2] It is a lipophilic molecule, which contributes to its large volume of distribution and its ability to cross the blood-brain barrier.[4]

Pharmacokinetics and Metabolism

A key differentiator between **12-hydroxyibogamine** and its parent compound is its pharmacokinetic profile.

- **Absorption and Distribution:** When administered orally, noribogaine is rapidly absorbed, with peak plasma concentrations occurring within 2-3 hours in healthy volunteers.^[12] It exhibits a high volume of distribution, indicating extensive tissue uptake, including significant penetration into the brain.^{[4][13]}
- **Metabolism and Elimination:** **12-Hydroxyibogamine** has a notably longer elimination half-life than ibogaine, ranging from 28 to 49 hours in humans.^{[4][14]} This prolonged presence in the body is hypothesized to contribute to its sustained anti-addictive effects, potentially providing a "self-tapering" effect that helps to mitigate withdrawal symptoms and cravings over an extended period.^[14]

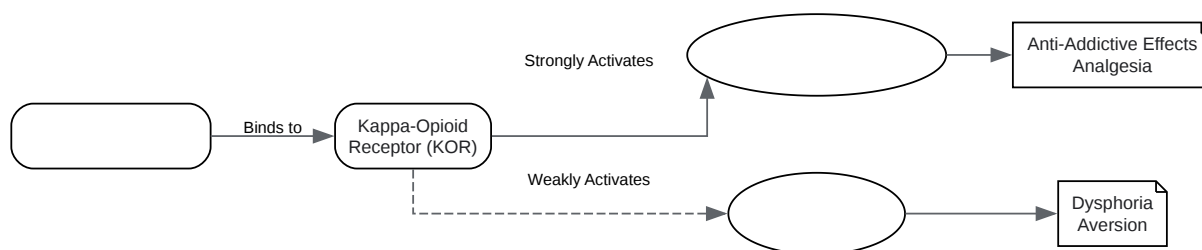
The Multifaceted Mechanism of Action in Addiction Interruption

The therapeutic potential of **12-hydroxyibogamine** in treating addiction stems from its complex pharmacology, engaging multiple neurotransmitter systems simultaneously.

Kappa-Opioid Receptor Agonism: A Biased Approach

A primary mechanism of action for noribogaine is its activity as a kappa-opioid receptor (KOR) agonist.^[1] Unlike traditional KOR agonists that can induce dysphoria and have limited therapeutic potential, noribogaine exhibits G-protein biased agonism.^{[15][16]}

- **G-Protein Pathway Activation:** Noribogaine potently activates the G-protein signaling pathway downstream of the KOR, with an efficacy of approximately 75% compared to the endogenous ligand dynorphin A.^{[15][16]} This pathway is associated with the analgesic and anti-addictive effects of KOR activation.
- **Limited β -Arrestin Recruitment:** Crucially, noribogaine is a weak partial agonist for the recruitment of β -arrestin, a pathway linked to the aversive and dysphoric effects of KOR activation.^{[15][16]} This biased signaling may explain the absence of significant dysphoric effects observed in clinical studies.



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Figure 1: Biased agonism of **12-hydroxyibogamine** at the kappa-opioid receptor.

Serotonin Reuptake Inhibition

12-Hydroxyibogamine is a potent inhibitor of the serotonin transporter (SERT), leading to increased extracellular serotonin levels.^{[1][17]} This action is thought to contribute to its antidepressant-like effects and may help to alleviate the negative affective states associated with drug withdrawal.

Modulation of Other Receptor Systems

Noribogaine also interacts with several other receptor systems, although with lower affinity:

- **Mu-Opioid Receptors:** It acts as a weak antagonist at the mu-opioid receptor.^{[15][18][19]}
- **NMDA Receptors:** Like ibogaine, it is an antagonist of the N-methyl-D-aspartate (NMDA) receptor, though with lower potency.^[20]
- **Nicotinic Acetylcholine Receptors:** It has been shown to be an antagonist of $\alpha 3\beta 4$ nicotinic acetylcholine receptors, which may contribute to its effects on nicotine addiction.^{[21][22]}

Neurotrophic Factor Upregulation

Preclinical studies suggest that noribogaine, similar to ibogaine, can upregulate the expression of glial cell line-derived neurotrophic factor (GDNF) in the ventral tegmental area (VTA).^[22] GDNF is known to have neuroprotective and restorative effects on dopaminergic neurons,

which are heavily implicated in the neurocircuitry of addiction. This upregulation may contribute to the long-lasting therapeutic effects of noribogaine.

Experimental Protocols for the Study of 12-Hydroxyibogamine

In Vitro Receptor Binding and Functional Assays

Objective: To determine the binding affinity and functional activity of **12-hydroxyibogamine** at target receptors.

Protocol: Radioligand Binding Assay for Kappa-Opioid Receptor Affinity

- Membrane Preparation: Prepare cell membranes from a cell line expressing the human kappa-opioid receptor (e.g., CHO-K1 cells).
- Radioligand: Use a selective KOR radioligand such as [³H]U69593.[\[23\]](#)
- Incubation: Incubate the cell membranes with the radioligand and varying concentrations of **12-hydroxyibogamine** in a suitable buffer.
- Separation: Separate bound from free radioligand by rapid filtration.
- Quantification: Measure the amount of bound radioactivity using liquid scintillation counting.
- Data Analysis: Calculate the K_i value for **12-hydroxyibogamine** by non-linear regression analysis of the competition binding data.

Protocol: [³⁵S]GTPγS Binding Assay for G-Protein Activation

- Membrane Preparation: Use membranes from cells expressing the receptor of interest (e.g., KOR or MOR).
- Incubation: Incubate the membranes with GDP, [³⁵S]GTPγS, and varying concentrations of **12-hydroxyibogamine**.
- Separation and Quantification: Similar to the radioligand binding assay, separate and quantify the bound [³⁵S]GTPγS.

- Data Analysis: Determine the EC₅₀ and E_{max} values to assess the potency and efficacy of G-protein activation.[\[18\]](#)[\[19\]](#)

In Vivo Behavioral Models of Addiction

Objective: To evaluate the efficacy of **12-hydroxyibogamine** in animal models of addiction.

Protocol: Conditioned Place Preference (CPP)

- Apparatus: A three-chamber CPP box with distinct visual and tactile cues in the two outer chambers.
- Pre-Conditioning: On day one, allow the animal to freely explore all three chambers to determine baseline preference.
- Conditioning: For several days, administer the drug of abuse (e.g., morphine) and confine the animal to one of the outer chambers. On alternate days, administer saline and confine the animal to the opposite chamber.
- Test: On the test day, allow the animal to freely explore all three chambers in a drug-free state.
- Data Analysis: A significant increase in time spent in the drug-paired chamber indicates a CPP. To test the effect of noribogaine, it can be administered before the test session to see if it blocks the expression of the CPP.[\[13\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Protocol: Drug Self-Administration

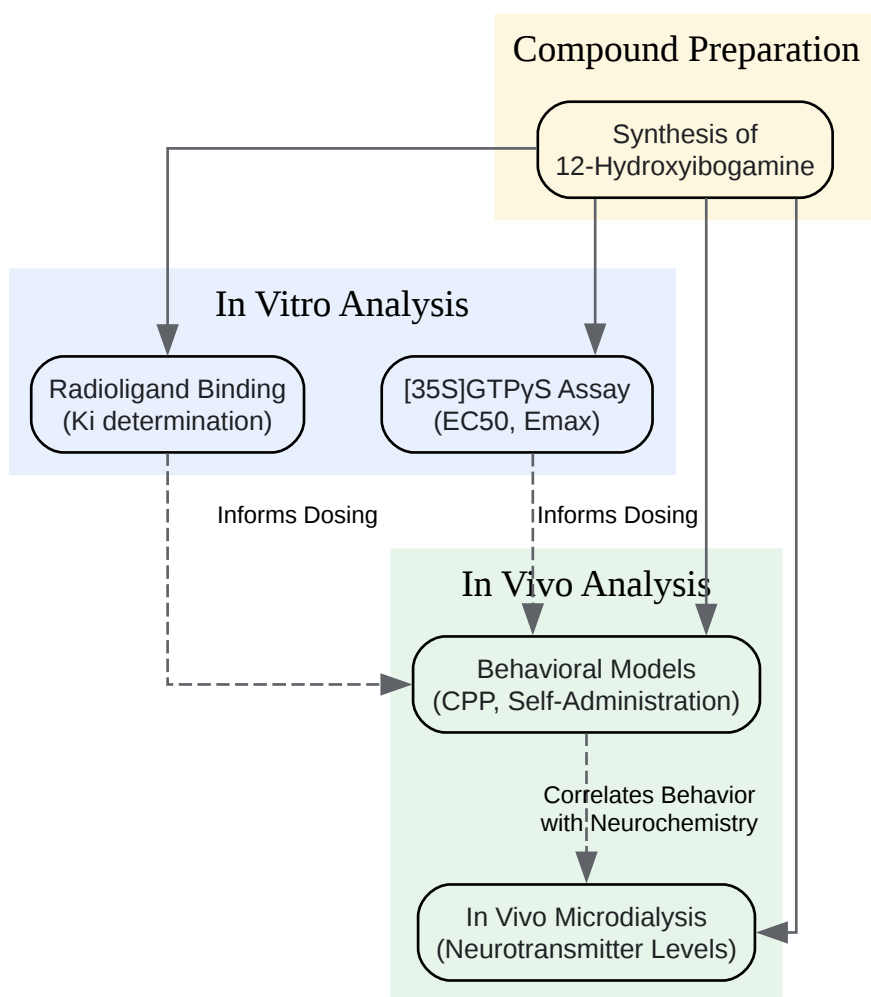
- Surgery: Implant an intravenous catheter into the jugular vein of the animal.
- Training: Train the animal to press a lever to receive an intravenous infusion of a drug of abuse (e.g., nicotine or morphine).
- Treatment: Once a stable baseline of self-administration is established, administer **12-hydroxyibogamine** prior to the session.
- Data Analysis: A reduction in the number of lever presses for the drug infusion indicates that noribogaine has reduced the reinforcing effects of the drug.[\[21\]](#)[\[22\]](#)

In Vivo Neurochemical Analysis

Objective: To measure the effects of **12-hydroxyibogamine** on extracellular neurotransmitter levels in the brain.

Protocol: In Vivo Microdialysis

- Surgery: Implant a microdialysis guide cannula into a specific brain region of interest, such as the nucleus accumbens.[\[17\]](#)
- Probe Insertion: On the day of the experiment, insert a microdialysis probe through the guide cannula.
- Perfusion: Perfuse the probe with artificial cerebrospinal fluid (aCSF) at a constant flow rate.
- Sample Collection: Collect dialysate samples at regular intervals before and after the administration of **12-hydroxyibogamine**.
- Analysis: Analyze the dialysate samples for neurotransmitter content (e.g., serotonin) using high-performance liquid chromatography (HPLC) with electrochemical detection.[\[17\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)
- Data Analysis: Quantify the changes in extracellular neurotransmitter concentrations over time.



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Figure 2: A typical experimental workflow for the preclinical evaluation of **12-hydroxybogamine**.

Quantitative Pharmacological Data

Parameter	Receptor/Transporter	Species	Value	Reference
Binding Affinity (K _i)	Kappa-Opioid Receptor	Rat	0.96 ± 0.08 μM	[30]
Mu-Opioid Receptor	Rat	2.66 ± 0.62 μM	[30]	
Delta-Opioid Receptor	Rat	24.72 ± 2.26 μM	[30]	
Functional Activity (EC ₅₀)	Kappa-Opioid Receptor (G-protein)	9 μM	[15][16]	
Functional Activity (IC ₅₀)	Kappa-Opioid Receptor (β-arrestin)	1 μM	[15][16]	
Mu-Opioid Receptor (Antagonist, K _e)	20 μM	[15][16]		
Pharmacokinetics (t _{1/2})	Human	28-49 hours	[14]	
Toxicity (LD ₅₀)	Mouse (intragastric)	630 mg/kg	[31]	

Clinical Development and Safety Profile

Phase I clinical trials with oral doses of **12-hydroxyibogamine** (up to 180 mg) in healthy volunteers and opioid-dependent patients have been conducted.[1][12]

- **Safety and Tolerability:** At these doses, noribogaine was generally well-tolerated.[12] Reported side effects included mild visual changes (increased light sensitivity), headache, nausea, and vomiting.[1] Importantly, no hallucinogenic or dream-like states, which are characteristic of ibogaine, were reported at these dosages.[1]

- **Cardiotoxicity:** Like ibogaine, noribogaine is an inhibitor of the hERG potassium channel, which can lead to QT interval prolongation and an increased risk of cardiac arrhythmias.[1][4] This remains a significant safety concern that requires careful monitoring in clinical settings.
- **Efficacy:** While some studies have suggested a reduction in opioid withdrawal symptoms, the results have not always been statistically significant, indicating that further dose-escalation and larger studies are needed to establish clinical efficacy.[6] A recent Phase 1 clinical trial is investigating the safety and tolerability of DMX-1001 (noribogaine) for the treatment of Alcohol Use Disorder.[32]

Future Directions and Conclusion

12-Hydroxyibogamine represents a promising second-generation therapeutic candidate for the treatment of substance use disorders, building on the initial observations of ibogaine's anti-addictive potential. Its unique pharmacological profile, particularly its biased agonism at the kappa-opioid receptor, offers a compelling mechanism for addiction interruption with a potentially reduced side effect profile compared to its parent compound.

Future research should focus on:

- **Optimizing Dosing Regimens:** Further clinical trials are needed to determine the optimal therapeutic dose of noribogaine that balances efficacy with safety, particularly concerning its cardiotoxic potential.
- **Exploring Therapeutic Synergy:** Investigating the potential for synergistic effects when co-administered with other addiction therapies or psychotherapeutic interventions.
- **Developing Safer Analogs:** The structural backbone of noribogaine can serve as a template for the development of novel analogs with improved safety profiles, such as reduced hERG liability, while retaining the desired pharmacological activity.

In conclusion, **12-hydroxyibogamine** is a molecule of significant interest that stands at the forefront of a new wave of potential pharmacotherapies for addiction. This guide has provided a comprehensive overview of its scientific underpinnings, from its synthesis and pharmacology to its clinical development. Continued rigorous scientific investigation is warranted to fully unlock the therapeutic potential of this intriguing compound.

References

- Maillet, E. L., Milon, N., He, D. Y., Ron, D., & Mash, D. C. (2015). Noribogaine is a G-protein biased κ -opioid receptor agonist. *Neuropharmacology*, 99, 675–688. [[Link](#)]
- Kubiliene, A., Marksiene, R., Kazlauskas, S., Sadauskiene, I., Razukas, A., & Ivanov, L. (2008). Acute toxicity of ibogaine and noribogaine. *Medicina (Kaunas, Lithuania)*, 44(12), 984-988. [[Link](#)]
- Maillet, E. L., He, D. Y., Ron, D., & Mash, D. C. (2016). Oral noribogaine shows high brain uptake and anti-withdrawal effects not associated with place preference in rodents. *Journal of psychopharmacology (Oxford, England)*, 30(7), 640–649. [[Link](#)]
- Kubiliene, A., Marksiene, R., Kazlauskas, S., Sadauskiene, I., Razukas, A., & Ivanov, L. (2008). Acute toxicity of ibogaine and noribogaine. *Medicina (Kaunas, Lithuania)*, 44(12), 984-988. [[Link](#)]
- Martins, C., Duez, H., & Ghedira, K. (2022). Ibogaine/Noribogaine in the Treatment of Substance Use Disorders: A Systematic Review of the Current Literature. *Journal of clinical medicine*, 11(13), 3632. [[Link](#)]
- ResearchGate. (n.d.). Ibogaine metabolism to noribogaine. [[Link](#)]
- Wikipedia. (n.d.). Noribogaine. [[Link](#)]
- DemeRx NB Inc. (2024, June 20). DemeRx NB Inc. Advances Study for Alcohol Use Disorder Treatment. [[Link](#)]
- Koenig, X., Kovar, M., Boehm, S., Sandtner, W., & Hilber, K. (2016). How toxic is ibogaine?. *Archives of toxicology*, 90(1), 1-13. [[Link](#)]
- DMT-Nexus. (2013, December 7). Ibogaine conversion to noribogaine. [[Link](#)]
- University of Miami. (n.d.). Noribogaine is a G-protein biased κ -opioid receptor agonist. [[Link](#)]
- ResearchGate. (n.d.). Ascending-Dose Study of Noribogaine in Healthy Volunteers: Pharmacokinetics, Pharmacodynamics, Safety, and Tolerability. [[Link](#)]

- Antonio, T., Childers, S. R., & Rothman, R. B. (2013). Effect of Iboga Alkaloids on μ -Opioid Receptor-Coupled G Protein Activation. PLOS ONE, 8(10), e77262. [[Link](#)]
- Antonio, T., Childers, S. R., & Rothman, R. B. (2013). Effect of Iboga Alkaloids on μ -Opioid Receptor-Coupled G Protein Activation. PLoS ONE, 8(10), e77262. [[Link](#)]
- Google Patents. (n.d.).
- Google Patents. (n.d.).
- Maillet, E. L., He, D. Y., Ron, D., & Mash, D. C. (2016). Noribogaine reduces nicotine self-administration in rats. Journal of psychopharmacology (Oxford, England), 30(11), 1189–1196. [[Link](#)]
- Amazonaws.com. (n.d.). Ibogaine and Noribogaine: Comparing Parent Compound to Metabolite. [[Link](#)]
- Google Patents. (n.d.). Methods and compositions for preparing and purifying noribogaine.
- Wikipedia. (n.d.). Ibogaine. [[Link](#)]
- Taylor & Francis. (n.d.). Noribogaine – Knowledge and References. [[Link](#)]
- ResearchGate. (n.d.). Conditioned place preference (CPP) protocol design across experimental... [[Link](#)]
- Maisonneuve, I. M., & Glick, S. D. (1998). Acute iboga alkaloid effects on extracellular serotonin (5-HT) levels in nucleus accumbens and striatum in rats. European journal of pharmacology, 355(1), 35–42. [[Link](#)]
- Pearl, S. M., Herrick-Davis, K., Teitler, M., & Glick, S. D. (1995). Radioligand-binding study of noribogaine, a likely metabolite of ibogaine. Brain research, 675(1-2), 342–344. [[Link](#)]
- Cameron, L. P., Tombari, R. J., Lu, J., Pell, A. J., Hurley, Z. Q., Ehinger, Y., ... & Olson, D. E. (2021). Novel Class of Psychedelic Iboga Alkaloids Disrupts Opioid Addiction States. bioRxiv. [[Link](#)]
- Helsley, S., Fiorella, D., Rabin, R. A., & Winter, J. C. (1998). Noribogaine generalization to the ibogaine stimulus: correlation with noribogaine concentration in rat brain. Behavioural

pharmacology, 9(2), 159–164. [\[Link\]](#)

- Sun, Y. M., Wang, Y., Zhang, Y., & Zhu, Y. J. (2018). A Conditioned Place Preference Protocol for Measuring Incubation of Craving in Rats. Journal of visualized experiments : JoVE, (141), 58384. [\[Link\]](#)
- Song, P., Zuo, W., & Kothari, S. (2013). Physiologically Relevant Changes in Serotonin Resolved by Fast Microdialysis. ACS chemical neuroscience, 4(4), 545–553. [\[Link\]](#)
- He, D. Y., McGough, N. N., Ravindranathan, A., Jeanblanc, J., Logrip, M. L., Phamluong, K., ... & Ron, D. (2005). Noribogaine, but not 18-MC, exhibits similar actions as ibogaine on GDNF expression and ethanol self-administration. The Journal of neuroscience : the official journal of the Society for Neuroscience, 25(3), 640–645. [\[Link\]](#)
- Olson, D. E. (2020). Efficient and Modular Synthesis of Ibogaine and Related Alkaloids. bioRxiv. [\[Link\]](#)
- Frontiers. (2024, July 23). Ibogaine administration following repeated morphine administration upregulates myelination markers 2', 3'-cyclic nucleotide 3'-phosphodiesterase (CNP) and myelin basic protein (MBP) mRNA and protein expression in the internal capsule of Sprague Dawley rats. [\[Link\]](#)
- UC Davis. (n.d.). Studies towards the Total Synthesis of Iboga Alkaloids. [\[Link\]](#)
- National Institutes of Health. (n.d.). Efficient Access to the Iboga Skeleton: Optimized Procedure to Obtain Voacangine from Voacanga africana Root Bark. [\[Link\]](#)
- National Institutes of Health. (n.d.). Biosynthesis of an Anti-Addiction Agent from the Iboga Plant. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Conditioned Place Preference. [\[Link\]](#)
- ResearchGate. (n.d.). Structures of noribogaine, and other mu and kappa opioids ligands... [\[Link\]](#)
- Smith, A. D., & Weiss, F. (1998). Quantitative microdialysis of serotonin and norepinephrine: pharmacological influences on in vivo extraction fraction. Journal of neuroscience methods,

84(1-2), 103–112. [[Link](#)]

- National Center for Biotechnology Information. (n.d.). Table 11: [Comparison of Ki values determined...]. [[Link](#)]
- Neupsy Key. (2017, March 18). Pharmacological Interventions That Have the Potential to Alter Neurotransmitter Levels in the Human Brain. [[Link](#)]
- De-Miguel, F. F., & Trujillo, J. L. (1993). A kinetic analysis of kappa-opioid agonist binding using the selective radioligand [3H]U69593. The Journal of pharmacology and experimental therapeutics, 264(3), 1188–1195. [[Link](#)]
- ResearchGate. (n.d.). A Single Administration of the Atypical Psychedelic Ibogaine or its Metabolite Noribogaine Induces an Antidepressant-like Effect in Rats. [[Link](#)]

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Sources

- 1. Noribogaine - Wikipedia [en.wikipedia.org]
- 2. s3.ca-central-1.amazonaws.com [s3.ca-central-1.amazonaws.com]
- 3. Ibogaine - Wikipedia [en.wikipedia.org]
- 4. s3.ca-central-1.amazonaws.com [s3.ca-central-1.amazonaws.com]
- 5. researchgate.net [researchgate.net]
- 6. Ibogaine/Noribogaine in the Treatment of Substance Use Disorders: A Systematic Review of the Current Literature - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Ibogaine conversion to noribogaine | DMT-Nexus forum [forum.dmt-nexus.me]
- 8. US8765737B1 - Methods and compositions for preparing and purifying noribogaine - Google Patents [patents.google.com]
- 9. Efficient and Modular Synthesis of Ibogaine and Related Alkaloids - PMC [pmc.ncbi.nlm.nih.gov]

- [10. EP2481740B1 - Methods and compositions for preparing noribogaine from voacangine - Google Patents \[patents.google.com\]](#)
- [11. EP2481740A1 - Methods and compositions for preparing noribogaine from voacangine - Google Patents \[patents.google.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. Oral noribogaine shows high brain uptake and anti-withdrawal effects not associated with place preference in rodents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [15. Noribogaine is a G-protein biased \$\kappa\$ -opioid receptor agonist - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. Research Portal \[scholarship.miami.edu\]](#)
- [17. Acute iboga alkaloid effects on extracellular serotonin \(5-HT\) levels in nucleus accumbens and striatum in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Effect of Iboga Alkaloids on \$\mu\$ -Opioid Receptor-Coupled G Protein Activation | PLOS One \[journals.plos.org\]](#)
- [19. Effect of Iboga Alkaloids on \$\mu\$ -Opioid Receptor-Coupled G Protein Activation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. biorxiv.org \[biorxiv.org\]](#)
- [21. Noribogaine reduces nicotine self-administration in rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. Noribogaine, but not 18-MC, exhibits similar actions as ibogaine on GDNF expression and ethanol self-administration - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. A kinetic analysis of kappa-opioid agonist binding using the selective radioligand \[3H\]U69593 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- [25. A Conditioned Place Preference Protocol for Measuring Incubation of Craving in Rats - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [26. Conditioned Place Preference - Methods of Behavior Analysis in Neuroscience - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [27. Physiologically Relevant Changes in Serotonin Resolved by Fast Microdialysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [28. Quantitative microdialysis of serotonin and norepinephrine: pharmacological influences on in vivo extraction fraction - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [29. Pharmacological Interventions That Have the Potential to Alter Neurotransmitter Levels in the Human Brain | Neupsy Key \[neupsykey.com\]](#)
- [30. Radioligand-binding study of noribogaine, a likely metabolite of ibogaine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [31. mdpi.com \[mdpi.com\]](#)
- [32. demerx.com \[demerx.com\]](#)
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